

An In-depth Technical Guide to cis-Hydrindane Nomenclature and Numbering Conventions

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Compound of Interest

Compound Name: *cis-Hydrindane*

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This guide provides a detailed overview of the systematic nomenclature and numbering conventions for **cis-hydrindane**, a fundamental bicyclic scaffold prevalent in numerous natural products, including steroids. A comprehensive understanding of its naming and numbering is crucial for unambiguous scientific communication and documentation in chemical research and drug development.

Systematic IUPAC Nomenclature

Hydrindane, also known as perhydroindane, is a saturated bicyclic hydrocarbon with the molecular formula C_9H_{16} .^[1] It consists of a cyclohexane ring fused to a cyclopentane ring. The systematic name for the hydrindane ring system is derived using the International Union of Pure and Applied Chemistry (IUPAC) rules for bicyclic alkanes.^[2]

The nomenclature is constructed as follows:

- **Identify the Parent Alkane:** The molecule contains a total of nine carbon atoms, making it a derivative of nonane.
- **Identify the Bicyclic System Type:** The two rings share two adjacent carbon atoms, which classifies hydrindane as a fused bicyclic system.^{[3][4]} All such systems are named using the prefix "bicyclo".

- Determine the Bridgehead Carbons: The two carbon atoms that are common to both rings are designated as bridgehead carbons.[3]
- Count the Paths Between Bridgeheads: The number of carbon atoms in each of the three paths connecting the two bridgehead carbons is counted.[3]
 - One path through the larger (six-membered) ring contains four carbons.
 - One path through the smaller (five-membered) ring contains three carbons.
 - The direct path between the two bridgehead carbons consists of a shared bond and therefore contains zero carbons.[5]
- Assemble the Name: The numbers representing the path lengths are placed in square brackets in descending order, separated by periods.[3] This gives [4.3.0].

Combining these elements results in the systematic IUPAC name for the hydrindane scaffold: bicyclo[4.3.0]nonane.[4][6]

Stereochemistry: The cis- Isomer

The fusion of the two rings can result in two distinct stereoisomers: **cis-hydrindane** and trans-hydrindane. The prefix "cis-" specifies the relative stereochemistry of the substituents—in this case, hydrogen atoms—at the two bridgehead carbons.[1]

In **cis-hydrindane**, the two hydrogen atoms attached to the bridgehead carbons are located on the same side of the molecule's general plane.[4] This arrangement results in a V-shaped or folded conformation for the bicyclic system. In contrast, the trans-isomer has the bridgehead hydrogens on opposite sides.[1] The stereochemistry is a critical determinant of the molecule's three-dimensional shape and, consequently, its biological activity and physical properties.

The complete systematic name, including stereochemistry, is cis-bicyclo[4.3.0]nonane.

Numbering Convention

The carbon atoms of a bicyclic system are numbered according to a specific set of IUPAC rules to ensure that any substituent's position can be described unambiguously.[3]

The numbering procedure for bicyclo[4.3.0]nonane is as follows:

- **Start at a Bridgehead Carbon:** Numbering begins at one of the two bridgehead carbons, which is assigned the locant '1'.
- **Follow the Longest Path:** The numbering proceeds sequentially around the longest path of carbons (the four-carbon path in the six-membered ring) to the second bridgehead carbon.[3]
- **Number the Second Bridgehead:** The second bridgehead carbon is numbered consecutively (in this case, it becomes '6').
- **Follow the Shorter Path:** Numbering continues from the second bridgehead carbon along the next longest path (the three-carbon path in the five-membered ring) back to the starting bridgehead.[3]

The following diagram illustrates the structure and IUPAC numbering for **cis-hydrindane**.

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